

A Researcher's Guide to Sourcing 2-Thiopheneacetic Acid (98% Purity)

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Compound of Interest

Compound Name: 2-Thiopheneacetic acid

Cat. No.: B7760944

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For scientists and professionals in drug development and chemical research, the procurement of high-purity reagents is a critical first step in ensuring experimental success and product quality. **2-Thiopheneacetic acid**, a key intermediate in the synthesis of various pharmaceuticals, requires careful supplier selection based on purity, consistency, and available technical support. This guide provides an in-depth overview of commercial suppliers, technical specifications, and recommended quality control procedures for **2-Thiopheneacetic acid** at 98% purity.

Commercial Supplier Landscape

A number of reputable chemical suppliers offer **2-Thiopheneacetic acid** at 98% purity. The choice of supplier often depends on factors such as available quantities, lead times, and the level of documentation provided. Below is a comparative summary of offerings from prominent vendors.

Supplier	Brand(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity Specification	Available Quantities
Sigma-Aldrich (Merck)	Aldrich	1918-77-0	C ₆ H ₆ O ₂ S	142.18	≥98%	Varies (e.g., grams to kilograms)
Thermo Fisher Scientific	Thermo Scientific Chemicals, Acros Organics, Alfa Aesar	1918-77-0	C ₆ H ₆ O ₂ S	142.17	98%	5g, 25g, 100g, 500g ^[1]
Labware E-shop	Acros Organics	1918-77-0	C ₆ H ₆ O ₂ S	142.18	98%	5g, 25g, 100g ^[2]
Zhongchuxin New Material Technology	-	1918-77-0	C ₆ H ₆ O ₂ S	142.18	97-98%	5g and larger quantities
Clinivex	-	1918-77-0	C ₆ H ₆ O ₂ S	142.18	Not specified	10mg, 50mg, 100mg

Technical Specifications and Quality Control

Ensuring the purity and identity of **2-Thiopheneacetic acid** is paramount for its application in research and development. Below are typical specifications and a recommended experimental protocol for in-house quality control.

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white or light brown crystalline powder	[1]
Melting Point	61-66 °C	[1]
Boiling Point	160 °C at 22 mmHg	
Solubility	Soluble in water, ethanol, ether, and carbon tetrachloride.[3]	

Recommended Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for verifying the purity of a commercial sample of **2-Thiopheneacetic acid**.

Objective: To determine the purity of **2-Thiopheneacetic acid** by reverse-phase HPLC with UV detection.

Materials:

- **2-Thiopheneacetic acid** sample
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or Phosphoric acid)
- Volumetric flasks
- Pipettes
- HPLC system with a C18 column and UV detector

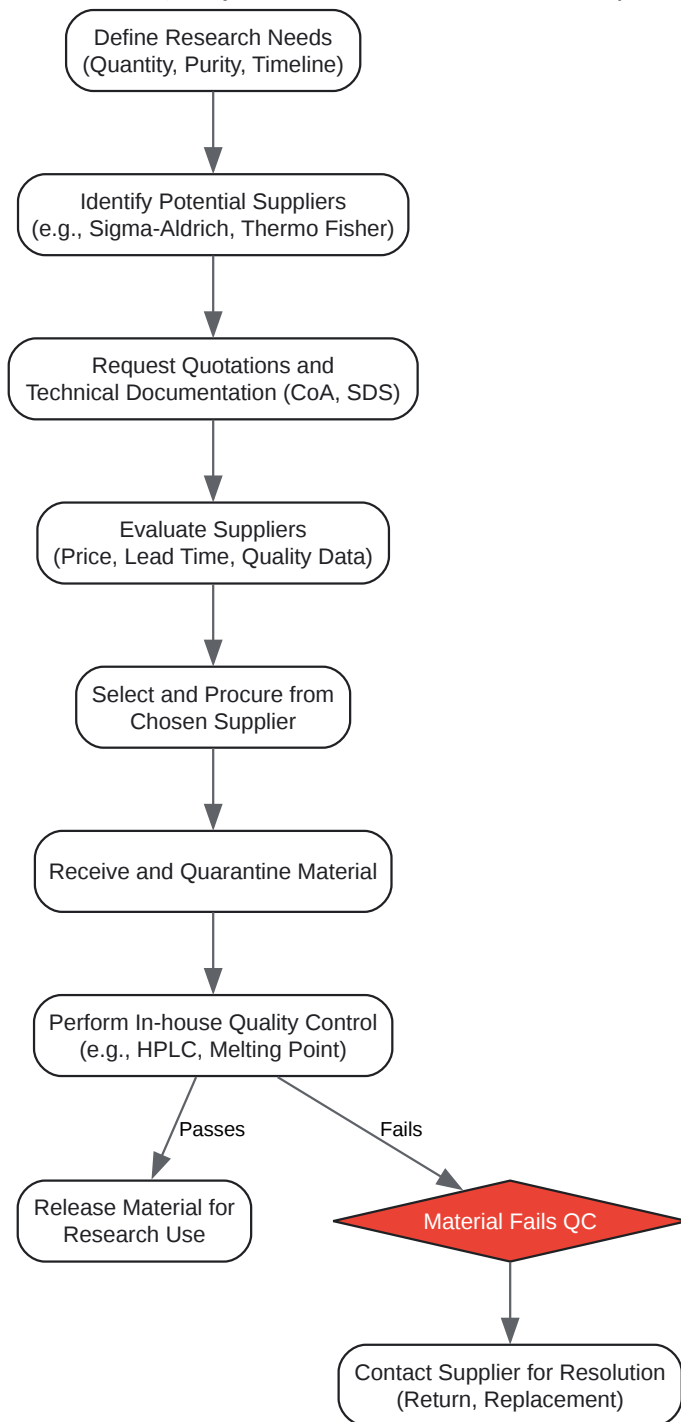
Procedure:

- **Mobile Phase Preparation:** Prepare a mobile phase consisting of a mixture of acetonitrile and water (e.g., 50:50 v/v) with a small amount of acidifier (e.g., 0.1% formic acid). The exact ratio may need to be optimized for your specific column and system.
- **Standard Solution Preparation:** Accurately weigh a known amount of a **2-Thiopheneacetic acid** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of dilutions from the stock solution to create a calibration curve.
- **Sample Solution Preparation:** Accurately weigh a sample of the commercial **2-Thiopheneacetic acid** and dissolve it in the mobile phase to a concentration within the range of the calibration curve.
- **HPLC Analysis:**
 - Set the flow rate (e.g., 1.0 mL/min).
 - Set the UV detector to a wavelength where **2-Thiopheneacetic acid** has strong absorbance (e.g., 254 nm).
 - Inject the standard solutions to generate a calibration curve.
 - Inject the sample solution.
- **Data Analysis:**
 - Identify the peak corresponding to **2-Thiopheneacetic acid** based on the retention time of the standard.
 - Calculate the area of the peak for the sample.
 - Determine the concentration of the sample from the calibration curve.
 - Calculate the purity of the sample as a percentage of the main peak area relative to the total area of all peaks.

Logical Workflow for Supplier Selection and Quality Verification

The process of selecting a supplier and ensuring the quality of the procured chemical can be visualized as a logical workflow.

Supplier Selection and Quality Verification Workflow for 2-Thiopheneacetic Acid

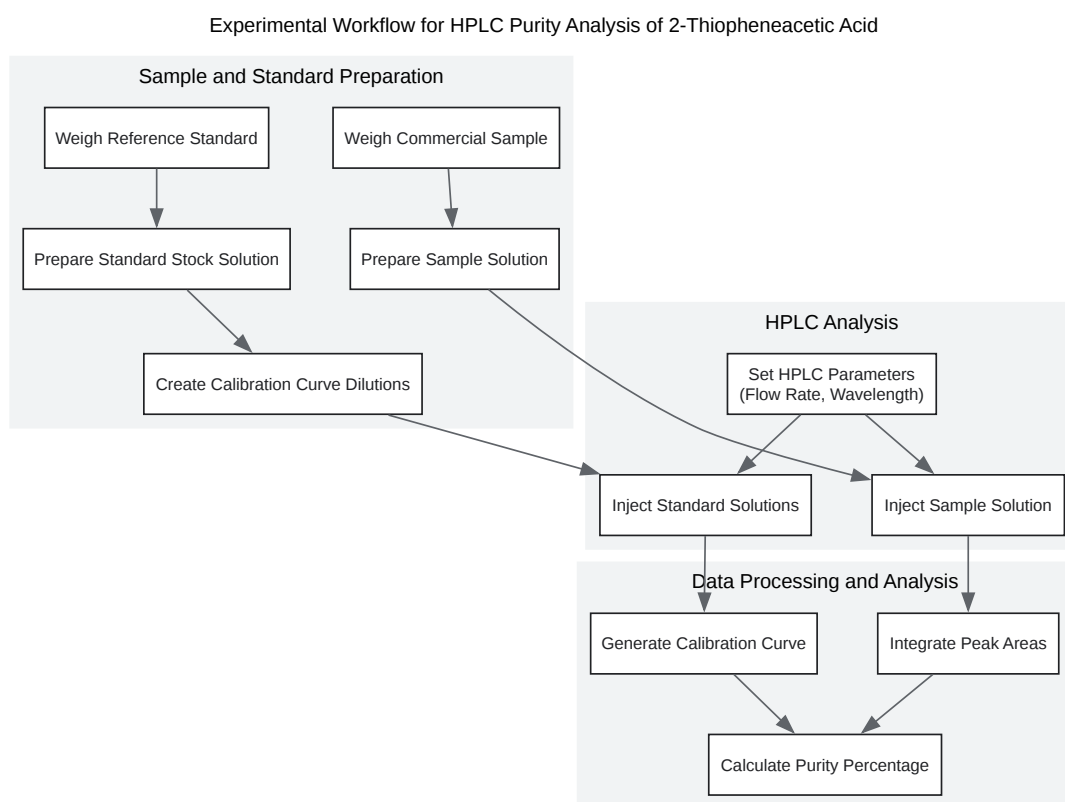


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Supplier selection and QC workflow.

Experimental Workflow for Purity Analysis

The following diagram outlines the key steps in the experimental workflow for determining the purity of a **2-Thiopheneacetic acid** sample using HPLC.



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HPLC purity analysis workflow.

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References

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- 2. labware-shop.com [labware-shop.com]
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